

Essential Safety and Logistical Information for Handling Didesmethylsibutramine

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Compound of Interest

Compound Name: *Didesmethylsibutramine*

Cat. No.: *B018375*

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For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This document provides a comprehensive guide to the personal protective equipment (PPE), operational procedures, and disposal plans for **Didesmethylsibutramine**, a metabolite of Sibutramine.

Compound Identification and Properties

A clear understanding of the compound's properties is the first step in safe handling.

Property	Value
Chemical Name	1-(1-(4-Chlorophenyl)cyclobutyl)-3-methylbutan-1-amine
CAS Number	84467-54-9
Molecular Formula	C ₁₅ H ₂₂ ClN
Molecular Weight	251.8 g/mol
Appearance	Not specified
Storage Temperature	Recommended at -4°C or as specified by the supplier

Hazard Identification and Personal Protective Equipment (PPE)

While some safety data sheets indicate a lack of comprehensive hazard data, **Didesmethylsibutramine** should be handled as a potentially hazardous substance. One source indicates it is "Harmful if swallowed"[1]. Therefore, stringent adherence to PPE protocols is mandatory.

PPE Category	Required Equipment
Respiratory Protection	A self-contained breathing apparatus is recommended, especially in cases of dust formation or inadequate ventilation[2][3].
Eye Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards[2][3].
Hand Protection	Wear appropriate chemical-resistant gloves (e.g., surgical gloves)[2].
Body Protection	A full-sleeved apron or protective clothing is required. For greater protection, fire/flammable resistant and impervious clothing should be worn[2][3].

Operational Plan for Safe Handling

A systematic approach is crucial when working with **Didesmethylsibutramine**. The following step-by-step procedure should be followed in a laboratory setting.

Preparation and Engineering Controls

- Ventilation: All handling of **Didesmethylsibutramine** should be conducted in a well-ventilated area, preferably within a laboratory fume hood or with another appropriate form of local exhaust ventilation[3].

- **PPE Donning:** Before handling the compound, put on all required PPE as specified in the table above.

Handling the Compound

- **Avoid Contact:** Take all necessary precautions to avoid direct contact with the substance. Do not breathe dust, fumes, gas, mist, vapors, or spray[1].
- **Preventing Contamination:** Do not eat, drink, or smoke in the handling area[1].
- **Static Discharge:** Take precautionary measures against static discharge[1].

Storage

- **Container:** Keep the container tightly closed[3].
- **Conditions:** Store in a dry and well-ventilated place[3]. Follow the recommended storage temperature provided by the supplier.

Emergency Procedures

In the event of accidental exposure or a spill, immediate and appropriate action is critical.

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the individual to fresh air. If breathing is difficult, provide artificial respiration or oxygen and seek medical attention[2][3].
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing[2][3]. Consult a doctor[3].
Eye Contact	Rinse eyes with plenty of water for at least 15 minutes[2][3]. Consult a doctor[3].
Ingestion	If swallowed, rinse the mouth with water. Do not induce vomiting. Call a poison center or doctor immediately[1][3].

Accidental Release Measures

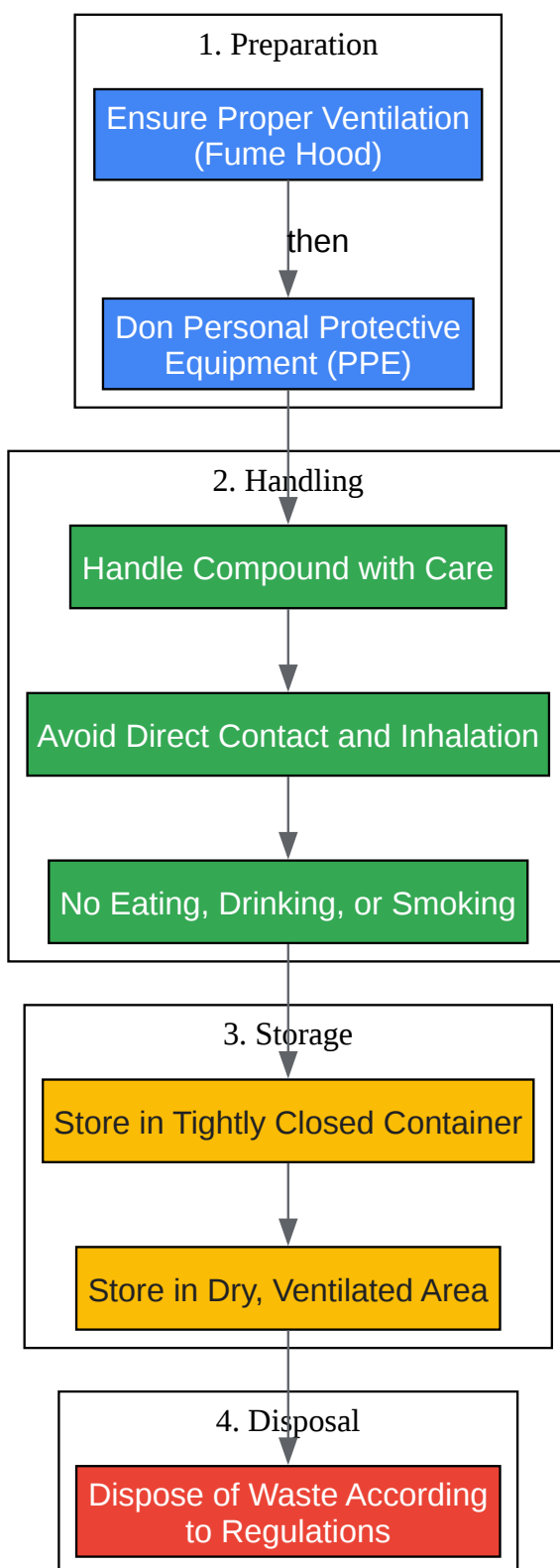
- Personal Precautions: Wear a self-contained breathing apparatus and avoid dust formation[2]. Keep unnecessary personnel away[3].
- Containment and Cleaning: For spills, provide adequate ventilation. The spilled material should be carefully collected and the area washed with plenty of water[2]. Avoid discharge into drains, water courses, or onto the ground[3].

Disposal Plan

Dispose of **Didesmethylsibutramine** and its containers in accordance with local, regional, national, and international regulations[1]. It is recommended to consult with a licensed professional waste disposal service for proper disposal of this material.

Safe Handling Workflow Diagram

The following diagram illustrates the key steps for the safe handling of **Didesmethylsibutramine**.



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Caption: Workflow for the safe handling of **DidesmethyIsibutramine**.

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